

Application Note: Preparation of Nile Blue Chloride Solutions

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Compound of Interest

Compound Name: Nile blue chloride

Cat. No.: B147784

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Introduction

Nile blue chloride (also known as Nile blue A or C.I. 51180) is a versatile, water-soluble, and fluorescent synthetic dye belonging to the oxazine group.[1][2] It is widely used in histology, cytology, and microbiology for staining various cellular components.[1][3] Its utility lies in its ability to differentiate between neutral lipids, which it stains pink, and acidic components like nuclei, fatty acids, and phospholipids, which are stained blue.[4][5][6] This differential staining makes it an invaluable tool for researchers studying lipid metabolism, cellular structure, and bacterial growth.[3][7] Nile blue is suitable for staining both live and fixed cells and is also employed as a fluorescent probe in microscopy and for staining DNA in electrophoresis gels.[4][5][8]

This document provides detailed protocols for the preparation of **Nile blue chloride** stock and working solutions for various research applications.

Physicochemical and Safety Data

Proper preparation and handling of **Nile blue chloride** solutions are crucial for reproducible experimental results and laboratory safety.

Property	Data	Reference
CAS Number	2381-85-3	[1]
Molecular Formula	C ₂₀ H ₂₀ ClN ₃ O	[1]
Molecular Weight	353.85 g/mol	[1]
Appearance	Dark green, blue, or brownish-black powder	[1][3]
λ _{max}	~638 nm	[2]
Solubility	Soluble in water (approx. 1 mg/mL), ethanol, and DMSO.	[2][8][9]
Storage	Store at room temperature in a dry, dark place.	[10][11]

Safety Precautions

Nile blue chloride is a chemical dye and should be handled with appropriate care. Always consult the Safety Data Sheet (SDS) before use.[10][12]

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.[13] When handling the powder, use a type N95 dust mask to avoid inhalation.
- Handling: Avoid contact with skin and eyes.[10][11] In case of contact, wash the affected area immediately with copious amounts of water.[10] Handle in a well-ventilated area or under a chemical fume hood.[10]
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place, protected from long-term exposure to light.[10]

Experimental Protocols

The following protocols outline the preparation of stock and working solutions. The choice of solvent and concentration depends on the specific application.

Protocol 1: Preparation of 1% (w/v) Aqueous Stock Solution

This stock solution is commonly used for general histological staining.

Materials:

- **Nile blue chloride** powder (C.I. 51180)
- Distilled or deionized water
- 50 mL conical tube or glass bottle
- Magnetic stirrer and stir bar (optional)
- 0.22 µm syringe filter (optional, for sterilization)

Procedure:

- Weigh 0.5 g of **Nile blue chloride** powder and transfer it to a 50 mL conical tube or glass bottle.
- Add approximately 40 mL of distilled water to the container.
- Mix thoroughly by vortexing or using a magnetic stirrer until the dye is completely dissolved. Mild heating may be necessary to aid dissolution.[\[14\]](#)
- Once dissolved, add distilled water to bring the final volume to 50 mL.
- For long-term storage, the solution can be filtered through a 0.22 µm syringe filter to remove particulates and ensure sterility.
- Store the stock solution in a tightly sealed container at room temperature, protected from light.[\[10\]](#)

Protocol 2: Preparation of 10 mM DMSO Stock Solution

A DMSO-based stock solution is often preferred for applications in live-cell imaging due to better membrane permeability.

Materials:

- **Nile blue chloride** powder (C.I. 51180)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required mass of **Nile blue chloride** for your desired volume. For 1 mL of a 10 mM solution, you will need 3.54 mg (M.W. = 353.85).
- Carefully weigh the **Nile blue chloride** powder and place it in a suitable microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO.
- Vortex the tube until the dye is completely dissolved.
- Store the stock solution at -20°C, protected from light.[9]

Stock Solution Preparation Table

Stock Solution	Solute Mass	Solvent	Final Volume	Primary Application
1% (w/v) Aqueous	1 g	Distilled Water	100 mL	General Histology[5]
1 mM DMSO	3.54 mg	Anhydrous DMSO	10 mL	Live-Cell Imaging[9]
10 mM DMSO	35.4 mg	Anhydrous DMSO	10 mL	Live-Cell Imaging[8][9]

Protocol 3: Preparation of Working Solutions from Stock

Working solutions are prepared by diluting the concentrated stock solution in an appropriate buffer or medium immediately before use.

Example 1: 0.5% (w/v) Aqueous Working Solution for Lipid Staining

- Take 5 mL of the 1% (w/v) aqueous stock solution.
- Add 5 mL of distilled water.
- Mix well. This solution is now ready for staining procedures.

Example 2: 500 nM Working Solution for Live-Cell Imaging

- Prepare a 10 mM DMSO stock solution as described in Protocol 2.
- Perform a serial dilution. For instance, dilute the 10 mM stock 1:100 in an appropriate live-cell imaging medium (e.g., phenol red-free DMEM) to get a 100 μ M intermediate solution.
- Further dilute the 100 μ M intermediate solution 1:200 in the pre-warmed imaging medium to achieve a final working concentration of 500 nM.[9]
- The optimal concentration may need to be adjusted depending on the cell type and experimental conditions.[9]

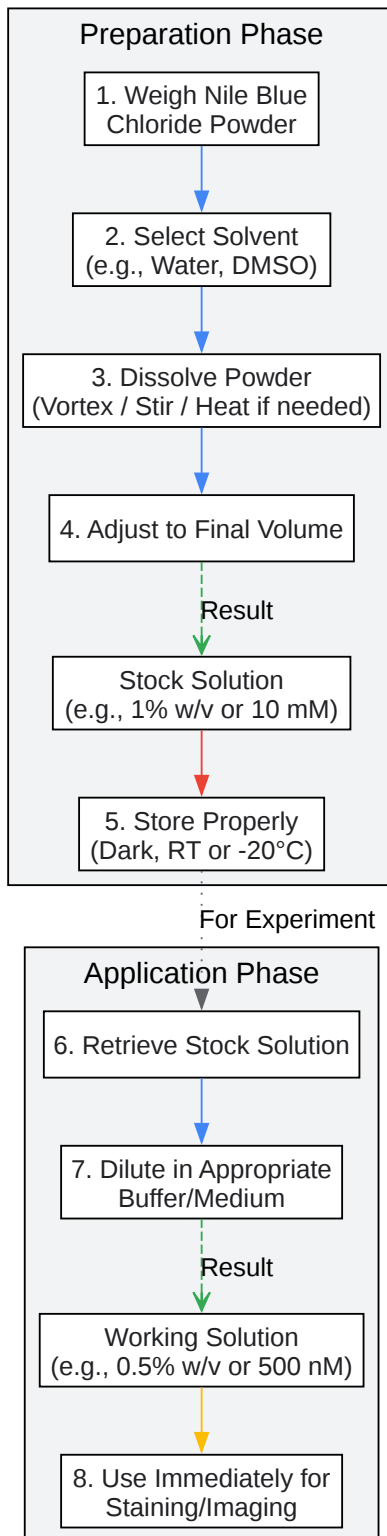
Working Solution Dilution Table

Application	Stock Solution	Diluent	Final Concentration	Reference
Histological Staining	1% (w/v) Aqueous	Distilled Water	0.05% - 1% (w/v)	[5] [15]
Live-Cell Imaging	1-10 mM in DMSO	Cell Culture Medium	250 - 500 nM	[9]
Bacterial Staining	1% (w/v) Aqueous	LB Broth	0.5 µg/mL	[14]

Workflow Diagram

The following diagram illustrates the general workflow for preparing **Nile blue chloride** stock and working solutions.

Workflow for Nile Blue Chloride Solution Preparation



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Caption: Workflow for preparing stock and working solutions.

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